

# An In-depth Technical Guide to the Physical Properties of 8-Pentadecanone

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## Compound of Interest

Compound Name: 8-Pentadecanone

Cat. No.: B147388

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This technical guide provides a comprehensive overview of the key physical properties of **8-Pentadecanone**, a long-chain saturated ketone. The document focuses on its melting and boiling points, presenting a consolidation of reported values and detailing the general experimental methodologies for their determination.

## Quantitative Data Summary

The physical properties of **8-Pentadecanone** have been reported across various chemical suppliers and databases. A summary of the reported melting and boiling points is presented in the table below to provide a clear and comparative overview. The variation in these values can be attributed to differences in experimental conditions and sample purity.

Physical Property	Reported Value Range
Melting Point	36 - 44 °C
Boiling Point	140 °C at 3 mmHg to 291 °C at 760 mmHg

Detailed Data Points:

- Melting Point:
  - 36–38°C

- 40-44°C[1][2][3][4][5]
- 40°C[6]
- 43°C[7]
- Approximately 26.1°C (phase transition from solid to liquid)[8]
- Boiling Point:
  - 178°C at 760 mmHg[1][4]
  - 291°C[6]
  - 140°C at 3 mmHg[7]
  - 178°C[5]

## Experimental Protocols for Determination of Physical Properties

The determination of the melting and boiling points of ketones like **8-Pentadecanone** follows standard organic chemistry laboratory procedures. These methods are designed to ascertain the purity and identity of the compound.

### 2.1. Melting Point Determination

The melting point of a solid organic compound is a critical indicator of its purity. A sharp melting point, occurring over a narrow temperature range, is characteristic of a pure substance.

Methodology:

- **Sample Preparation:** A small, finely powdered sample of **8-Pentadecanone** is packed into a capillary tube.
- **Apparatus:** A calibrated melting point apparatus is used, which typically consists of a heated block or oil bath equipped with a thermometer or a digital temperature sensor and a viewing lens.

- **Heating:** The capillary tube is placed in the apparatus, and the temperature is raised at a slow, controlled rate (typically 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded. This range is reported as the melting point.
- **Derivative Formation for Identification:** For unknown ketones, a solid derivative, such as a 2,4-dinitrophenylhydrazone, can be prepared.<sup>[9][10][11]</sup> The distinct melting point of this crystalline derivative is then compared to literature values to confirm the identity of the original ketone.<sup>[9][10][11]</sup>

## 2.2. Boiling Point Determination

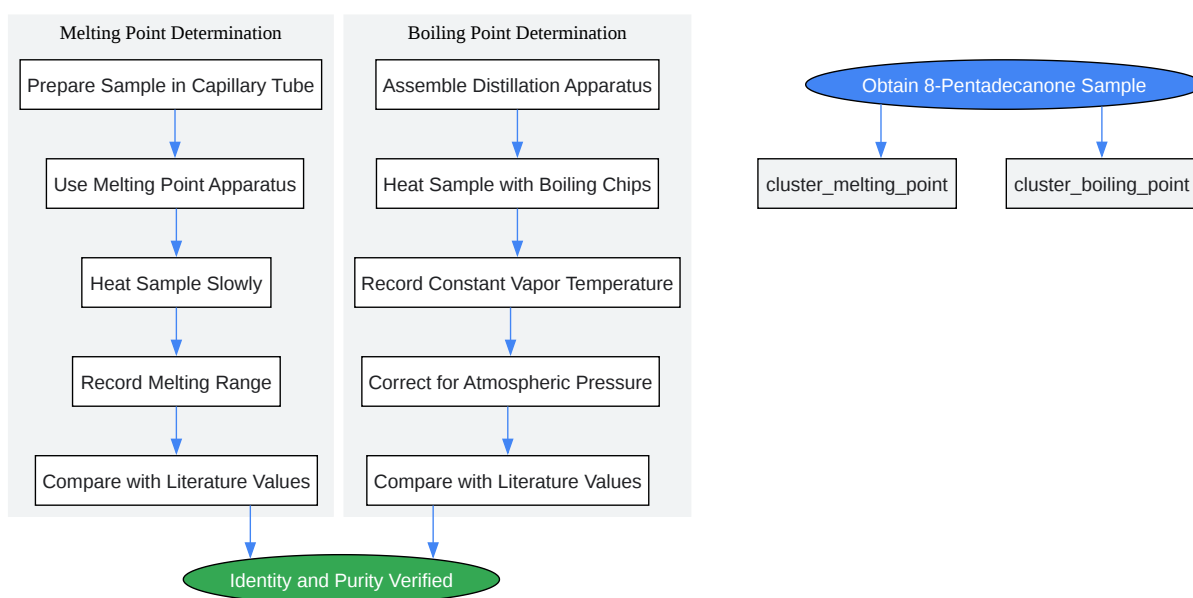
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. It is a key physical constant for liquid compounds.

### Methodology:

- **Apparatus Setup:** A simple distillation apparatus is assembled, consisting of a distillation flask, a condenser, a receiving flask, and a thermometer.<sup>[12]</sup> The thermometer bulb should be positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.<sup>[12]</sup>
- **Sample and Heating:** A sample of **8-Pentadecanone** is placed in the distillation flask along with boiling chips to ensure smooth boiling. The flask is then heated gently.
- **Equilibrium and Measurement:** As the liquid boils, the vapor rises and surrounds the thermometer bulb. The temperature at which the vapor temperature remains constant while the liquid is distilling is recorded as the boiling point.<sup>[12]</sup>
- **Pressure Correction:** Since the boiling point is dependent on the atmospheric pressure, it is often necessary to report the pressure at which the measurement was taken or to correct the boiling point to standard pressure (760 mmHg).

## Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the determination and verification of the physical properties of a ketone such as **8-Pentadecanone**.



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Caption: Workflow for determining the physical properties of **8-Pentadecanone**.

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